

Application Note: Analysis of Diphenylamine Antioxidants by Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: 4-(2-Octylamino)diphenylamine

CAS No.: 29590-61-2

Cat. No.: B15582833

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Introduction

Diphenylamine (DPA) and its derivatives are widely used as antioxidants in various industrial applications, including in the manufacturing of lubricants, rubber, and as a post-harvest treatment for fruits to prevent scald.[1][2][3] Monitoring the levels of these antioxidant compounds is crucial for quality control, environmental assessment, and safety. Gas chromatography-mass spectrometry (GC-MS) is a powerful and selective technique for the determination of diphenylamine antioxidants in diverse and complex matrices.[4] This application note provides a detailed protocol for the analysis of diphenylamine using GC-MS, including sample preparation, instrument parameters, and data analysis.

Quantitative Data Summary

The following tables summarize the quantitative performance data for the determination of diphenylamine in various matrices using GC-MS, as reported in peer-reviewed literature.

Table 1: Performance Characteristics for Diphenylamine Analysis

Parameter	Fruit Samples[1][5]	Liver Fractions[6][7]
Linear Range	20 - 200 µg/kg	0.1 - 25 µM
Limit of Quantification (LOQ)	20 µg/kg	0.1 µM (422.5 µg/kg)
Recovery	76 - 108%	> 93%
Precision (RSD%)	6.4 - 13.7%	< 3.4%
Determination Coefficient (R ²)	Not Reported	> 0.999

Experimental Protocols

Sample Preparation

The choice of sample preparation method is critical and depends on the sample matrix. Below are protocols for solid and liquid samples.

a) For Solid Samples (e.g., Fruits, Sediments): Ultrasound-Assisted QuEChERS and Hollow Fiber Liquid-Phase Microextraction[1][5]

This method is suitable for complex solid matrices.

- Homogenization: Blend the sample to achieve a uniform consistency.
- Extraction:
 - Weigh a representative portion of the homogenized sample.
 - Add acetonitrile and subject the mixture to ultrasonic-assisted extraction.
 - Add anhydrous MgSO₄ and NaCl to induce liquid-liquid partitioning.
- Clean-up and Preconcentration (HF-LPME):
 - Take the organic phase from the QuEChERS step and dilute it with pure water.

- Use a hollow fiber membrane to extract the analyte from the diluted sample into a small volume of an organic solvent (e.g., dodecane with 10% tri-n-octylphosphine oxide) held within the pores of the fiber.
- Back-extract the analyte into acetonitrile located inside the lumen of the hollow fiber.
- Final Solution: The acetonitrile solution is then ready for GC-MS analysis.

b) For Liquid Samples (e.g., Liver Fractions, Wastewater): Protein Precipitation and Liquid-Liquid Extraction[6][7]

This protocol is effective for biological fluids and other liquid samples.

- Protein Precipitation: For biological samples, precipitate proteins by adding trichloroacetic acid.
- Liquid-Liquid Extraction (LLE):
 - Perform a liquid-liquid extraction of the supernatant with hexane.
 - Separate the organic layer.
- Concentration: If necessary, evaporate the organic solvent under a gentle stream of nitrogen and reconstitute the residue in a suitable solvent for GC-MS analysis.

GC-MS Analysis

The following are typical GC-MS parameters for the analysis of diphenylamine.

Table 2: GC-MS Instrumental Parameters

Parameter	Setting for Fruit Sample Analysis[1]	Setting for Liver Fraction Analysis[6]
Gas Chromatograph		
Carrier Gas	Helium (99.999%)	Not Specified
Flow Rate	1.0 mL/min	Not Specified
Injector Temperature	Not Specified	Optimized via experimental design
Injection Mode	Not Specified	Splitless
Splitless Time	Not Specified	Optimized via experimental design
Oven Temperature Program	60°C for 1 min, then to 250°C at 5°C/min (hold 1 min), then to 300°C at 50°C/min (hold 3 min)	Not Specified
Mass Spectrometer		
Ionization Mode	Electron Ionization (EI)	Electron Ionization (EI)
Ionization Energy	Not Specified	70 eV
MS Source Temperature	230°C	Not Specified
MS Quadrupole Temperature	150°C	Not Specified
Acquisition Mode	Full Scan (m/z 50-700) and Selected Ion Monitoring (SIM)	Selected Ion Monitoring (SIM)
Monitored Ion (SIM)	m/z 169	m/z 169 (base peak)

Experimental Workflow



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Caption: Experimental workflow for GC-MS analysis of diphenylamine.

Discussion

Mass Spectral Fragmentation of Diphenylamine

Under electron ionization (EI), diphenylamine will first form a molecular ion ($M^{+\bullet}$). The fragmentation of amines is typically characterized by cleavage of the C-C bond adjacent to the nitrogen atom (alpha-cleavage).[8] For diphenylamine, the molecular ion is observed at m/z 169, which is often the base peak.[6] The stability of the aromatic rings makes extensive fragmentation less favorable compared to aliphatic amines. The primary fragmentation observed will be the loss of a hydrogen atom to form a stable $[M-H]^+$ ion at m/z 168. Further fragmentation is limited, which makes the molecular ion a reliable and intense signal for quantification in SIM mode.

Conclusion

This application note provides a comprehensive overview and detailed protocols for the analysis of diphenylamine antioxidants using GC-MS. The presented methods are robust and have been validated for different sample matrices. By following the outlined procedures, researchers, scientists, and drug development professionals can achieve accurate and reliable quantification of diphenylamine in their samples. The high selectivity and sensitivity of GC-MS make it an ideal technique for this application.

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